

Application Notes & Protocols: Small-Scale Sensitivity Testing of Tetrazene

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tetrazene explosive*

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Introduction

Tetrazene (1-(5-tetrazolyl)-4-guanyltetrazene hydrate) is a primary explosive widely utilized as a sensitizer in priming compositions for ordnance systems.[1] Its function is to increase the sensitivity of less sensitive primary explosives, such as lead styphnate, ensuring reliable initiation.[2] Given its high sensitivity to various stimuli, including impact, friction, and electrostatic discharge (ESD), rigorous and standardized testing is paramount for ensuring safety during handling, storage, and application.[3]

These application notes provide detailed, small-scale protocols for determining the sensitivity of tetrazene. The methodologies are based on internationally recognized standards, such as the Bundesanstalt für Materialprüfung (BAM) tests, which are essential for the characterization of energetic materials.[4][5] Adherence to these protocols is critical for obtaining reliable and reproducible data, which informs risk assessments and safe handling procedures.

Critical Safety Precautions

DANGER: Tetrazene is a highly sensitive and powerful explosive. It can detonate when subjected to mechanical shock, impact, friction, heat, or electrostatic discharge.[3] All handling of dry tetrazene must be conducted remotely whenever possible and with extreme caution.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses with side shields, a face shield, flame-resistant lab coat, and antistatic footwear. Kevlar gloves and sleeves are recommended.[6]
- **Static Control:** All equipment, surfaces, and personnel must be properly grounded to prevent the buildup and discharge of static electricity. Use of antistatic mats and wrist straps is mandatory.
- **Handling Limits:** Only the minimum necessary quantity of material should be handled for each test. Never handle more than a few milligrams of dry material at a time.
- **Environment:** Work must be performed in a designated explosives handling area or a certified fume hood with an explosion-proof design. The area must be free of all sources of ignition.[3]
- **Tools:** Use only non-sparking tools made from materials like brass or beryllium copper.
- **Emergency Procedures:** Ensure an emergency plan is in place and that all personnel are familiar with it. Firefighting should only be attempted from a blast-resistant location.[3]

Quantitative Sensitivity Data

The sensitivity of tetrazene can vary based on its crystalline form.[7] The following table summarizes quantitative data for two known polymorphs, Form A and Form C.

Parameter	Tetrazene (Form A)	Tetrazene (Form C)	PETN (Reference)	Mercury Fulminate (Reference)	Source
Impact Sensitivity (E_{50})	1.13 J	1.34 J	3.93 J	0.62 J	[7]
Friction Sensitivity (F_{50})	4.88 N	5.14 N	75.1 N	5.29 N	[7]
ESD Sensitivity	Moderate	Moderate	Low	High	[8]

Table 1:
Summary of sensitivity data for Tetrazene polymorphs compared to standard explosives. E_{50} and F_{50} represent the energy or force at which there is a 50% probability of initiation.

Note on ESD Sensitivity: Standardized quantitative ESD sensitivity values (e.g., E_{50} in Joules) for tetrazene are not consistently reported in the literature, as results are highly dependent on the specific test apparatus and methodology.[8] However, qualitative assessments rank tetrazene as having moderate ESD sensitivity, greater than lead styphnate but less than

mercury fulminate.[8] For context, a static discharge from the human body can range from 2 to 20 mJ, an energy level sufficient to initiate many primary explosives.[9]

Experimental Protocols

Protocol for Impact Sensitivity Testing (BAM Fallhammer Method)

This protocol determines the impact energy required to cause an explosive reaction in a sample.[5][10] The result is expressed as the drop height at which there is a 50% probability of initiation (H_{50}), which is then converted to impact energy (E_{50}).[11]

Apparatus:

- BAM Fallhammer Apparatus[10]
- Steel rollers and guide ring
- Sample holder (steel anvils)
- Remote manipulation tools
- Balance (accuracy ± 0.1 mg)

Methodology:

- Sample Preparation: Using remote tools, carefully place approximately 40 mm³ of the tetrazene sample onto the lower steel anvil.
- Apparatus Setup: Place the lower anvil with the sample into the guide block of the fallhammer. Carefully place the upper steel anvil on top of the sample, followed by the guide ring.
- Test Execution:
 - Select a drop weight (e.g., 1 kg).
 - Set an initial drop height based on prior knowledge or a conservative estimate.

- Clear the test area of all personnel.
- Remotely release the drop weight.
- Observation: Observe the test for any sign of initiation, such as a flame, smoke, or audible report.[12]
- Data Analysis (Bruceton Method):
 - If an initiation occurs, decrease the drop height for the next test.
 - If no initiation occurs, increase the drop height.
 - Conduct a series of at least 25-30 trials, adjusting the height in fixed increments.
 - Use the Bruceton "up-and-down" statistical method to calculate the H₅₀ value.
- Calculate Impact Energy (E₅₀):
 - Use the formula: $E_{50} = m * g * H_{50}$
 - Where:
 - m is the mass of the drop weight (kg)
 - g is the acceleration due to gravity (9.81 m/s²)
 - H₅₀ is the calculated drop height (m)[11]

Protocol for Friction Sensitivity Testing (BAM Friction Apparatus)

This protocol determines the frictional force required to cause an explosive reaction.[4]

Apparatus:

- BAM Friction Tester with porcelain plates and pegs[4]
- Loading arm with various weights

- Spatula (non-sparking)
- Volumetric scoop (~10 mm³)[7]

Methodology:

- Apparatus Setup:
 - Secure a clean, unglazed porcelain plate onto the sliding carriage of the apparatus.[13]
 - Insert a clean porcelain peg into the holder on the loading arm.[13]
- Sample Preparation: Place one scoop (~10 mm³) of the tetrazene sample onto the center of the porcelain plate.[7]
- Test Execution:
 - Gently lower the loading arm so the peg makes contact with the sample.
 - Select a starting load by placing a weight in a specific notch on the loading arm. For an unknown or highly sensitive material, start with the lowest possible load (e.g., 5 N).[7]
 - Ensure all safety shields are in place and the area is clear.
- Initiate Movement: Activate the motor, which will move the porcelain plate back and forth under the peg a single time over a distance of 10 mm.[4]
- Observation: Observe for any reaction (explosion, crackling, spark, or flame).[7]
- Data Analysis:
 - Perform six trials at a given load.
 - If no reaction occurs in six trials, increase the load to the next level.
 - The friction sensitivity is reported as the lowest load at which at least one initiation event occurs in a series of six trials.[4] For a more robust statistical value (F_{50}), a method like the Bruceton analysis can be adapted.

Protocol for Electrostatic Discharge (ESD) Sensitivity Testing

This protocol provides a general framework for determining the ESD energy required for initiation. The specific parameters will depend on the available instrument.^[14]

Apparatus:

- ESD Sensitivity Tester with a high-voltage power supply and a range of capacitors.
- Sample holder with fixed or approaching electrodes.
- Grounding equipment for the entire setup.
- Remote activation and observation system.

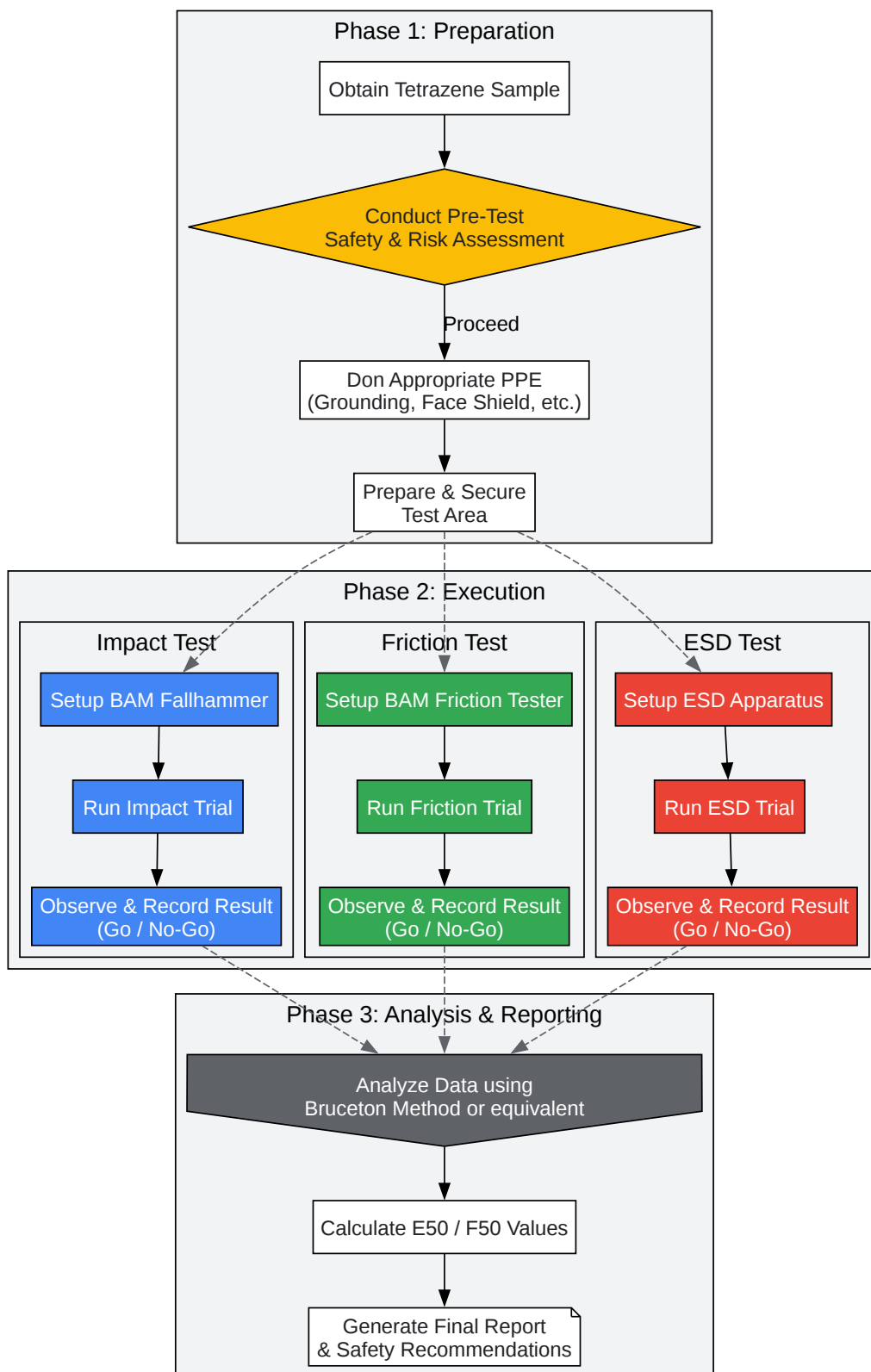
Methodology:

- Sample Preparation: Prepare a small, unconfined sample of tetrazene (typically a few milligrams) and place it in the designated sample holder between the electrodes.
- Apparatus Setup:
 - Select a capacitor to set the energy level for the discharge.
 - Set the charging voltage. The stored energy is calculated as $E = 0.5 * C * V^2$, where C is the capacitance and V is the voltage.
 - Ensure the sample is correctly positioned in the spark gap.
- Test Execution:
 - Clear the test area.
 - Remotely charge the capacitor to the set voltage.
 - Remotely trigger the discharge through the sample.

- Observation: Observe for any evidence of initiation.
- Data Analysis:
 - Similar to impact testing, use an "up-and-down" method.
 - If initiation occurs, decrease the stored energy (by lowering voltage or capacitance).
 - If no initiation occurs, increase the energy.
 - Conduct a series of trials to determine the energy at which there is a 50% probability of initiation (E_{50}).

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for conducting small-scale sensitivity testing of tetrazene.



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Caption: Workflow for Small-Scale Sensitivity Testing of Tetrazene.

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- To cite this document: BenchChem. [Application Notes & Protocols: Small-Scale Sensitivity Testing of Tetrazene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1229821/docs#application-notes-protocols-small-scale-sensitivity-testing-of-tetrazene\]](https://www.benchchem.com/product/b1229821/docs#application-notes-protocols-small-scale-sensitivity-testing-of-tetrazene)

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